

Application of Isopentyl Octanoate in Fragrance Formulation: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isopentyl octanoate*

Cat. No.: *B1206500*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopentyl octanoate (CAS No. 2035-99-6) is a fatty acid ester recognized for its potent fruity aroma, often described with notes of banana and pear.^{[1][2]} As an ester, it belongs to a class of organic compounds widely utilized in the fragrance industry to impart sweet and fruity scents.^[3] ^[4] This document provides detailed application notes and experimental protocols for the use of **isopentyl octanoate** in fragrance formulations, intended for researchers, scientists, and professionals in drug development who may be exploring novel applications for this molecule, including its use as a sensory marker or in products where a pleasant aroma is desired.

Physicochemical Properties and Odor Profile

Isopentyl octanoate's chemical and physical properties are crucial for its application in fragrance formulation. Its relatively high molecular weight and boiling point contribute to its low volatility, making it a middle to base note in a fragrance composition with good substantivity.

Property	Value	Reference
Chemical Name	3-methylbutyl octanoate	[1]
Synonyms	Isoamyl octanoate, Isoamyl caprylate	[1][5]
CAS Number	2035-99-6	[6]
Molecular Formula	C13H26O2	[1]
Molecular Weight	214.35 g/mol	[6]
Appearance	Colorless liquid	[7]
Odor Profile	Fruity, sweet, with notes of banana and pear	[2][7]
Odor Strength	Medium	[8]
Boiling Point	267-268 °C	[7]
Vapor Pressure	0.024 mmHg @ 25 °C (estimated)	[8]
Substantivity on Skin	Approximately 64 hours	[8]
Recommended Usage	Up to 2.0% in fragrance concentrate	[8]

Application in Fragrance Accords

Isopentyl octanoate is a versatile ingredient that can be incorporated into various fragrance accords to provide a rich, fruity character. Its sweet and slightly waxy notes can enhance floral bouquets and add a natural-smelling fruitiness to a wide range of fragrance types.

- **Fruity Accords:** As a primary component, it can be blended with other esters like isoamyl acetate (banana), ethyl butyrate (pineapple), and hexyl acetate (pear) to create complex and realistic fruit notes.[9]
- **Floral Accords:** In floral fragrances, particularly white florals like jasmine and tuberose, a small amount of **isopentyl octanoate** can lift the top notes and introduce a subtle, natural

fruitiness that enhances the overall scent profile.

- Gourmand Accords: Its sweet, candy-like facets can be used in gourmand compositions to create edible-smelling fragrances, complementing notes like vanilla, caramel, and chocolate.

Experimental Protocols

Protocol 1: Stability Testing of a Fragrance Formulation Containing Isopentyl Octanoate

Objective: To assess the physical and chemical stability of a fragrance oil containing **isopentyl octanoate** over time and under various environmental conditions.

Materials:

- Fragrance formulation containing **isopentyl octanoate**
- Control fragrance formulation (without **isopentyl octanoate**, if applicable)
- Glass vials with airtight caps
- Oven/incubator
- Refrigerator
- UV light chamber
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- pH meter
- Viscometer

Procedure:

- Sample Preparation: Prepare multiple aliquots of the fragrance formulation in glass vials.
- Storage Conditions: Store the samples under the following conditions:

- Room temperature (20-25°C) with and without UV light exposure.
- Elevated temperature (40°C).
- Refrigerated temperature (4°C).
- Evaluation Time Points: Evaluate the samples at initial time (T=0) and at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- Physical Evaluation: At each time point, visually inspect the samples for any changes in color, clarity, and phase separation.
- Chemical Evaluation:
 - pH Measurement: Measure the pH of the fragrance oil (if applicable, in a diluted solution).
 - Viscosity Measurement: Measure the viscosity of the formulation.
 - GC-MS Analysis: Analyze the chemical composition of the fragrance oil using GC-MS to identify any degradation of **isopentyl octanoate** or other components.
- Odor Evaluation: A trained sensory panel should evaluate the odor profile of the samples at each time point to detect any changes in the fragrance character.

Data Analysis: Compare the physical, chemical, and sensory data from the different storage conditions and time points to the initial data to determine the stability of the formulation.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Protocol 2: Sensory Panel Evaluation of a Fragrance Containing Isopentyl Octanoate

Objective: To characterize the odor profile of a fragrance containing **isopentyl octanoate** and to determine its perceived intensity and longevity on the skin.

Materials:

- Fragrance formulation containing **isopentyl octanoate**.

- Control fragrance (without **isopentyl octanoate** or a commercial benchmark).
- Odorless blotter strips.
- Trained sensory panelists (typically 10-15).
- Sensory evaluation booths with controlled ventilation and lighting.
- Data collection software or forms.

Procedure:

- Panelist Training: Train panelists on the specific aroma descriptors relevant to the fragrance being tested. Provide reference standards for key attributes.
- Sample Preparation: Apply a standardized amount of the fragrance onto blotter strips or directly onto the panelists' skin (forearm).
- Evaluation:
 - On Blotter: Panelists evaluate the fragrance on the blotter strip at different time intervals (e.g., immediately after application, 15 min, 1 hr, 4 hrs, 8 hrs) to assess the evolution of the scent.
 - On Skin: Panelists evaluate the fragrance on their skin at similar time intervals to assess its performance and longevity in a real-use scenario.
- Data Collection: Panelists rate the intensity of predefined sensory attributes (e.g., fruity, banana, pear, sweet, floral) on a structured scale (e.g., a 10-point scale). They can also provide qualitative descriptions.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Data Analysis: Analyze the quantitative data using statistical methods (e.g., ANOVA) to determine significant differences in sensory attributes between the test fragrance and the control, and to track the changes in the odor profile over time.

Protocol 3: Quantification of Isopentyl Octanoate Release from Skin using Headspace SPME-GC-MS

Objective: To quantitatively measure the release of **isopentyl octanoate** from the skin over time to determine its substantivity and evaporation profile.

Materials:

- Fragrance formulation containing a known concentration of **isopentyl octanoate**.
- Human volunteers.
- Solid-Phase Microextraction (SPME) device with a suitable fiber (e.g., PDMS/DVB).
- Inert glass funnels or sampling chambers.
- Gas Chromatograph-Mass Spectrometer (GC-MS).
- Internal standard (e.g., a stable isotope-labeled version of **isopentyl octanoate** or another non-interfering compound).

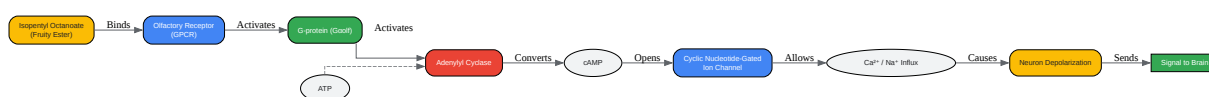
Procedure:

- **Fragrance Application:** Apply a precise amount of the fragrance formulation to a defined area on the forearm of the volunteers.
- **Headspace Sampling:** At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), place the glass funnel over the application site to create a sealed headspace.
- **SPME Extraction:** Expose the SPME fiber to the headspace for a fixed period to adsorb the volatile compounds.
- **GC-MS Analysis:**
 - Desorb the collected analytes from the SPME fiber in the GC injection port.
 - Separate the compounds using an appropriate GC column.
 - Identify and quantify **isopentyl octanoate** using the mass spectrometer, with the aid of the internal standard.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Data Analysis: Plot the concentration of **isopentyl octanoate** detected in the headspace at each time point to create an evaporation profile. This data provides a quantitative measure of the fragrance's substantivity on the skin.

Visualizations

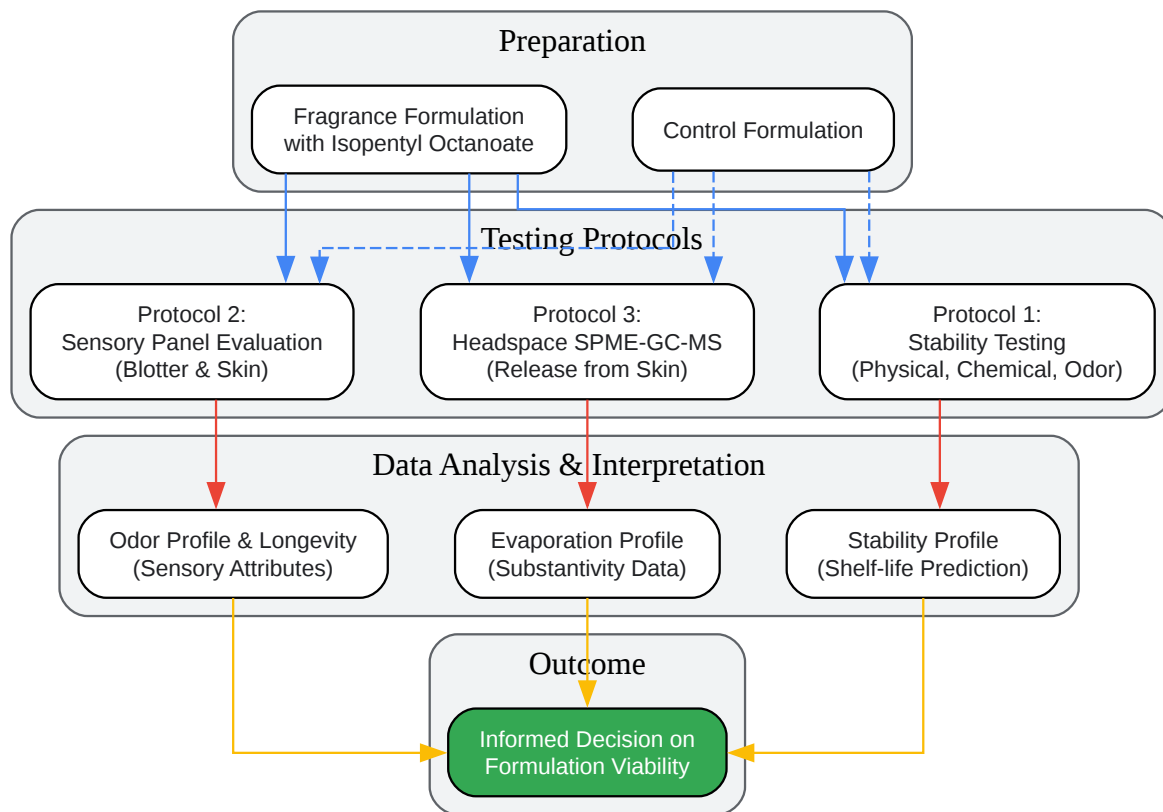
Olfactory Signaling Pathway for a Fruity Ester



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Olfactory signal transduction pathway for a fruity ester.

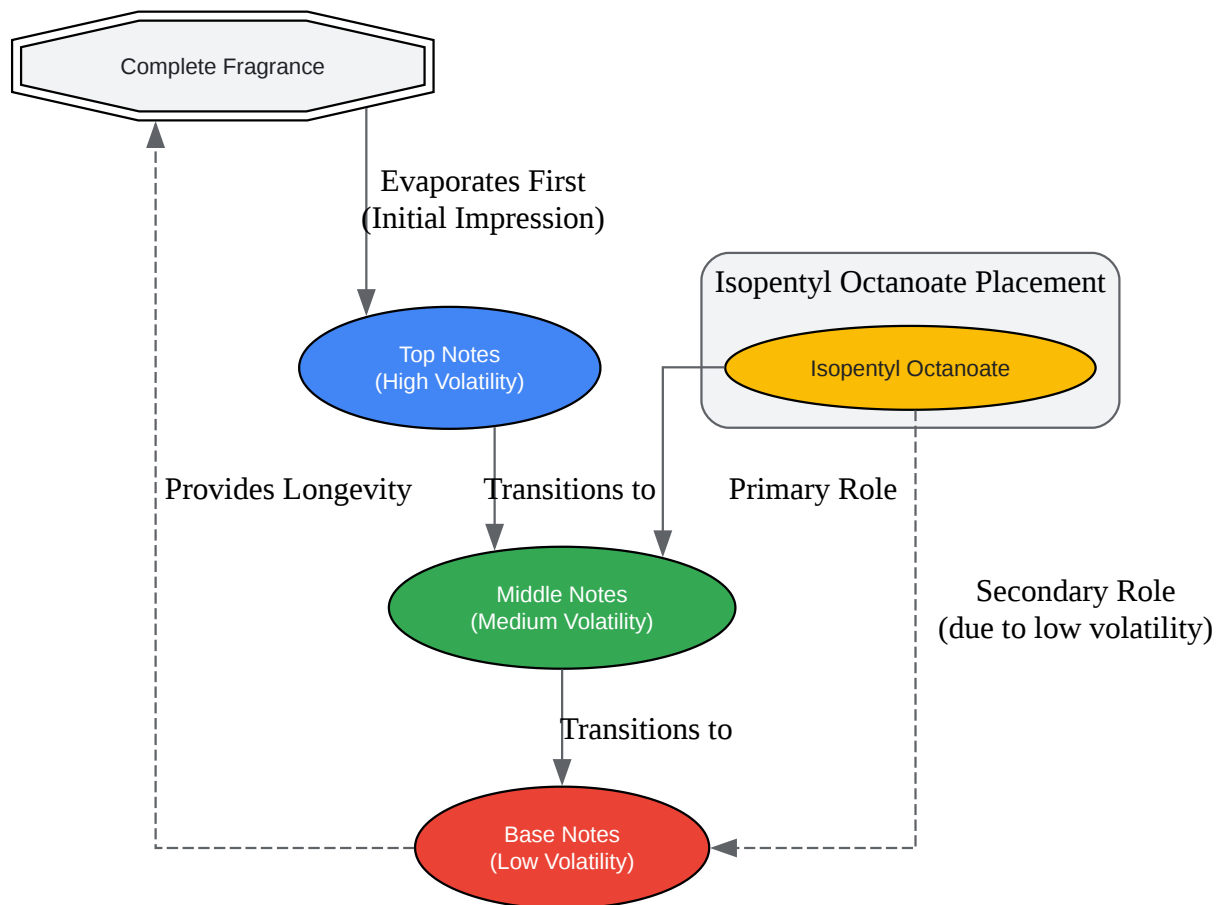
Experimental Workflow for Fragrance Evaluation



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Workflow for comprehensive fragrance evaluation.

Logical Relationship of Fragrance Notes



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Classification of **isopentyl octanoate** within fragrance notes.

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